

Repurposing Sanfetrinem Sodium for Tuberculosis: Application Notes and Protocols

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Compound of Interest

Compound Name: Sanfetrinem Sodium

Cat. No.: B1260912

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This document provides a detailed experimental framework for investigating the potential of **Sanfetrinem Sodium**, a tricyclic β -lactam antibiotic, as a repurposed therapeutic agent for tuberculosis (TB). The following application notes and protocols outline a systematic approach to evaluate its efficacy against *Mycobacterium tuberculosis* (Mtb), the causative agent of TB.

Application Notes

Tuberculosis remains a formidable global health challenge, exacerbated by the emergence of multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains. Drug repurposing offers a promising and accelerated pathway to identify novel anti-TB agents. Sanfetrinem, a broad-spectrum β -lactam antibiotic, has demonstrated potent in vitro and in vivo activity against various bacterial pathogens. Its mechanism of action, targeting bacterial cell wall synthesis, presents a compelling rationale for its investigation against Mtb.

β -lactam antibiotics function by inhibiting penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of peptidoglycan, a critical component of the bacterial cell wall.[1] In *Mycobacterium tuberculosis*, the inhibition of PBPs disrupts the integrity of the cell wall, leading to cell lysis and death.[2][3] Sanfetrinem's stability against many β -lactamases, enzymes that can inactivate β -lactam antibiotics, further enhances its potential as an anti-TB agent.[4]

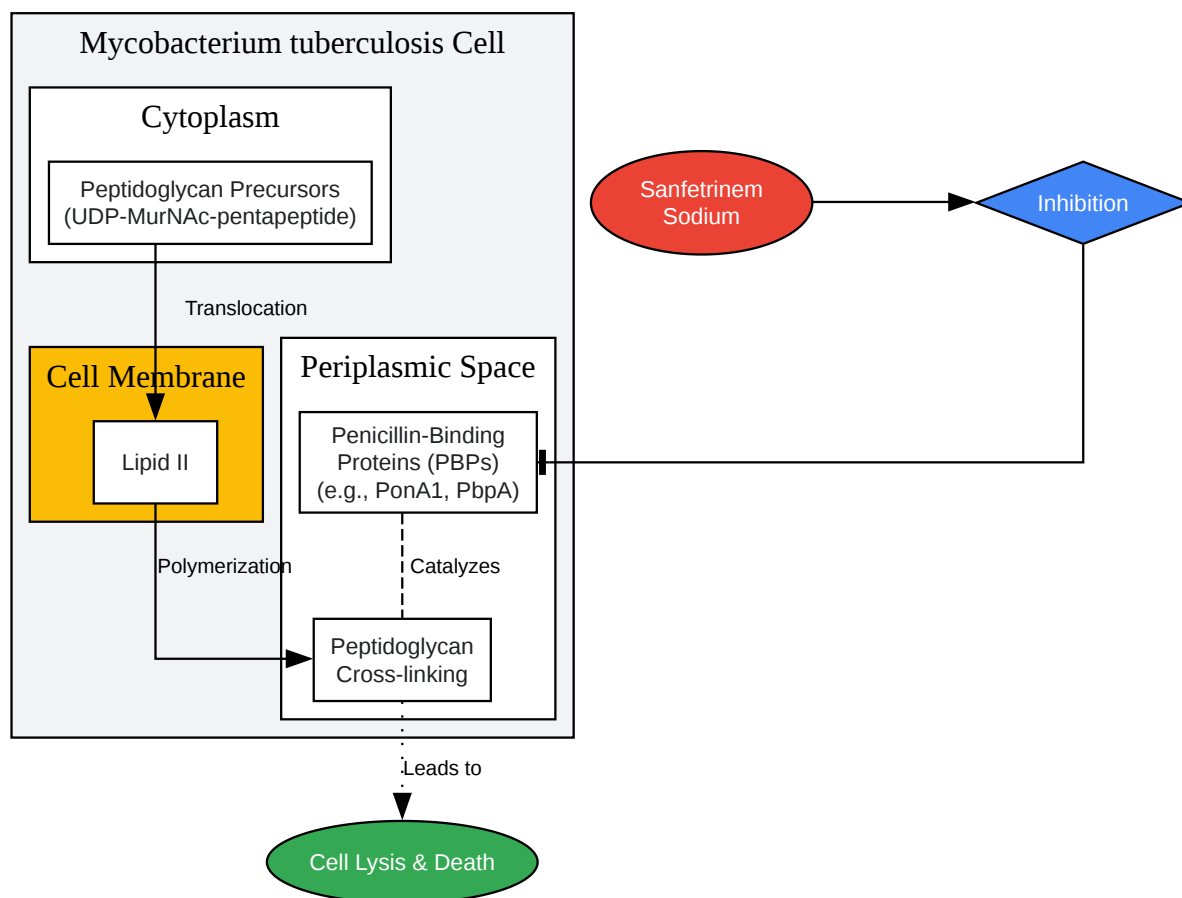
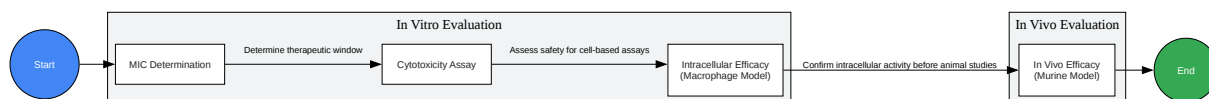
This experimental design encompasses a multi-tiered approach, beginning with the determination of the minimum inhibitory concentration (MIC) of **Sanfetrinem Sodium** against

various Mtb strains. Subsequent investigations will assess its cytotoxicity on mammalian cells to establish a preliminary safety profile. The intracellular activity of Sanfetrinem will be evaluated using a macrophage infection model, which mimics the natural course of TB infection where Mtb resides within host immune cells.^[5] Finally, in vivo efficacy will be determined using a murine model of TB.

The successful completion of these studies will provide critical data to support the advancement of **Sanfetrinem Sodium** into further preclinical and clinical development as a potential new treatment for tuberculosis.

Experimental Workflow

The overall experimental workflow is designed to systematically evaluate the anti-tuberculosis potential of **Sanfetrinem Sodium**, from basic in vitro activity to in vivo efficacy.



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